

Technical Guide: Solubility Profile & Physicochemical Characterization of 5-Methoxy-4,7-phenanthroline

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Compound of Interest

Compound Name: 5-Methoxy-4,7-phenanthroline

CAS No.: 951-06-4

Cat. No.: B1620291

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Executive Summary & Chemical Architecture

5-Methoxy-4,7-phenanthroline is a heterocyclic aromatic compound derived from the 4,7-phenanthroline scaffold (an isomer of the common chelator 1,10-phenanthroline). Unlike its 1,10-isomer, the 4,7-arrangement places nitrogen atoms in distal positions, preventing direct bidentate chelation of a single metal center. Instead, this scaffold serves as a critical intermediate in the synthesis of diazafluorenones (antimicrobial/anticancer pharmacophores) and as a bridging ligand in supramolecular coordination chemistry.

The introduction of the methoxy ($-OCH_3$) group at the C5 position significantly alters the electronic and solubility landscape of the parent molecule. It acts as an electron-donating group (EDG), increasing the electron density of the aromatic system and modulating the basicity of the nitrogen centers.

Physicochemical Identity

Property	Specification	Mechanistic Implication
CAS Number	951-06-4	Unique identifier for regulatory/sourcing.
Molecular Formula	C ₁₃ H ₁₀ N ₂ O	Moderate molecular weight (210.23 g/mol) favors bioavailability.
Physical State	Solid (Powder)	Requires dissolution for all biological assays.
Melting Point	105–106 °C	Indicates moderate crystal lattice energy; amenable to thermal recrystallization.
Predicted LogP	~2.5 – 2.8	Moderately lipophilic; suggests good membrane permeability but limited aqueous solubility.
Basicity	Weak Base	Nitrogen lone pairs can accept protons; solubility increases significantly in acidic media (pH < 4).

Solubility Profile in Organic Solvents[1][2][3]

The solubility of **5-Methoxy-4,7-phenanthroline** is governed by

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stacking interactions (typical of planar heteroaromatics) and the dipole moment introduced by the methoxy substituent.

A. Solvent Compatibility Matrix

The following classification is derived from empirical trends of methoxy-substituted phenanthrolines and standard solubility parameters.

Solvent Class	Representative Solvents	Solubility Rating	Technical Context & Application
Dipolar Aprotic	DMSO, DMF, DMAc	High (> 25 mg/mL)	Primary Stock Solvents. The high dielectric constant disrupts intermolecular π -stacking. Ideal for preparing concentrated stocks (10–100 mM) for biological assays.
Chlorinated	DCM, Chloroform	High (> 20 mg/mL)	Extraction & Synthesis. Excellent solvation of the lipophilic aromatic core. Preferred solvents for liquid-liquid extraction and column chromatography loading.
Polar Protic	Methanol, Ethanol	Moderate (1–10 mg/mL)	Recrystallization. Solubility is temperature-dependent. High solubility at reflux, low at RT, making these ideal for purification via recrystallization.

Ethers/Esters	THF, Ethyl Acetate	Moderate to Low	Chromatography Eluents. Often used in mixtures (e.g., Hexane/EtOAc) for silica gel purification.
Non-Polar	Hexane, Heptane	Poor (< 0.1 mg/mL)	Anti-Solvents. Used to precipitate the compound from concentrated DCM or Chloroform solutions.
Aqueous	Water, PBS (pH 7.4)	Negligible	Biological limitation. Requires co-solvents (DMSO) or pH adjustment (acidification) for aqueous formulation.

B. Mechanistic Solubility Logic

- The Methoxy Effect: The $-\text{OCH}_3$ group adds a dipole vector but also increases lipophilicity compared to the parent phenanthroline. This makes the compound more soluble in chlorinated solvents (DCM) than the unsubstituted parent, but less soluble in pure water.
- Acid-Base Switching: The pyridine-like nitrogens are proton-acceptors.

- Neutral pH: Molecule is uncharged

Lipophilic solubility rules apply.

- Acidic pH ($\text{HCl}/\text{H}_2\text{SO}_4$): Molecule becomes protonated (

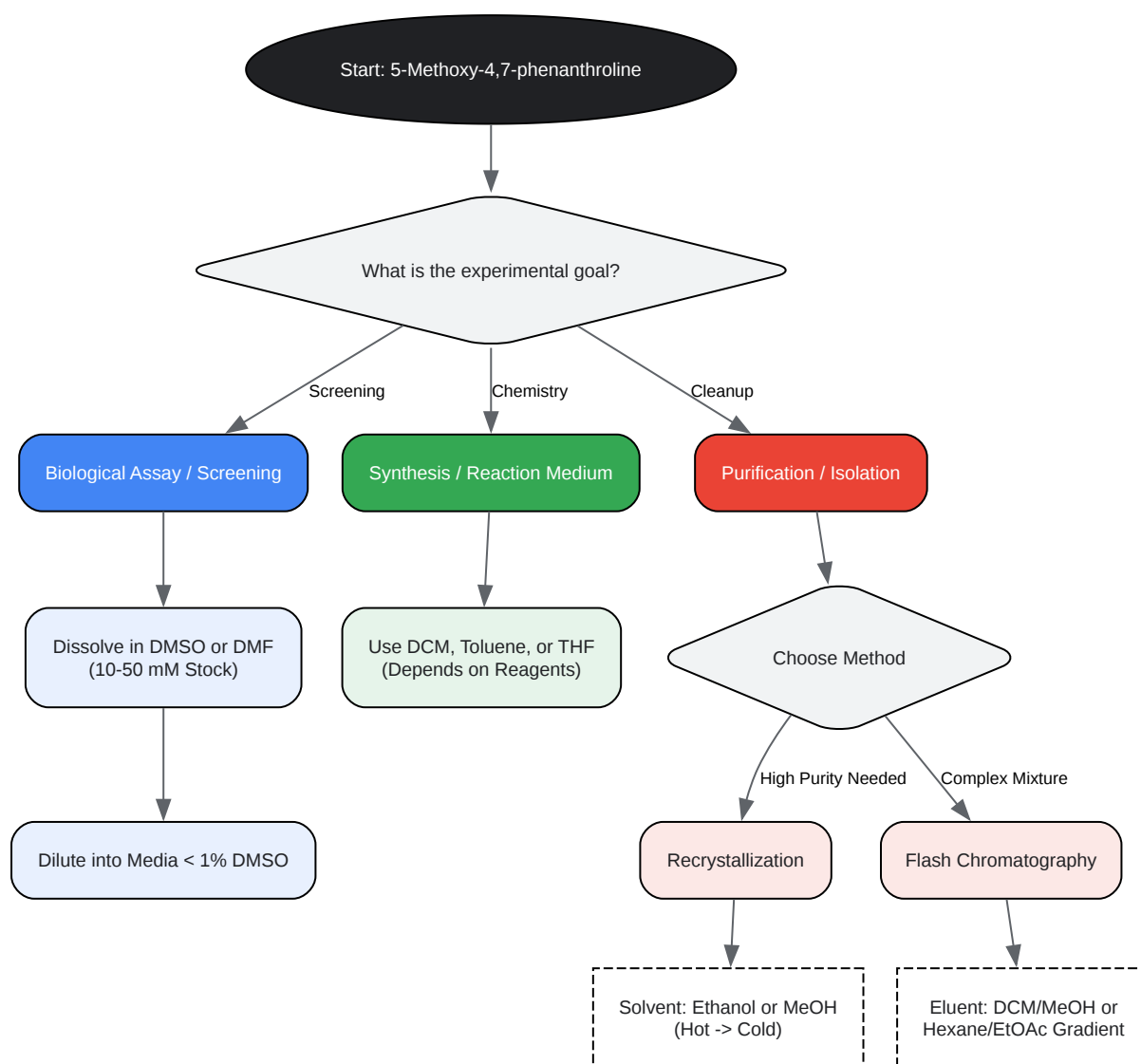
or

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Water solubility increases drastically; organic solubility drops.

Visualization: Solubility Decision Tree

This diagram guides the researcher in selecting the appropriate solvent system based on the intended experimental outcome.



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Caption: Decision matrix for solvent selection based on downstream applications (Assays, Synthesis, or Purification).

Experimental Protocol: Determination of Saturation Solubility

Since batch-to-batch crystal morphology can affect dissolution kinetics, researchers should validate solubility empirically. The following protocol uses the Shake-Flask Method coupled with HPLC-UV detection, the gold standard for solubility profiling.

Protocol Validation (Self-Validating System)

- Control: Use a known standard (e.g., Caffeine or Parent Phenanthroline) to verify system equilibrium time.
- Mass Balance: The solid residue remaining after filtration confirms saturation was maintained.
- Wavelength Check: **5-Methoxy-4,7-phenanthroline** has distinct UV absorbance (). A UV-scan prior to HPLC is required to optimize detection.

Step-by-Step Methodology

Reagents:

- Test Compound: **5-Methoxy-4,7-phenanthroline** (>50 mg).
- Solvents: HPLC-grade Methanol, Water, DMSO, Buffer (PBS pH 7.4).
- Equipment: Orbital shaker, 0.45 µm PTFE syringe filters, HPLC system.

Workflow:

- Preparation of Supersaturated Solution:

- Weigh ~10 mg of compound into a 2 mL HPLC vial.
- Add 1.0 mL of the target solvent (e.g., PBS or Methanol).
- Critical Check: Ensure visible solid particles remain.[\[1\]](#) If the solution is clear, add more solid until a suspension persists.
- Equilibration:
 - Agitate samples at 25°C (or 37°C for physiological relevance) for 24 hours at 500 rpm.
 - Why 24h? To ensure thermodynamic equilibrium is reached, overcoming slow dissolution kinetics of the crystal lattice.
- Phase Separation:
 - Centrifuge at 10,000 rpm for 10 minutes to pellet the undissolved solid.
 - Filter the supernatant through a 0.45 µm PTFE filter (Nylon filters may bind the aromatic compound).
- Quantification (HPLC-UV):
 - Dilute the filtrate 1:10 or 1:100 with Mobile Phase to fit the linear calibration range.
 - Inject onto a C18 Reverse Phase column.
 - Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) gradient (5% 95% B).
 - Calculate concentration using a calibration curve prepared from a DMSO stock standard.

Applications in Drug Development[\[5\]](#)

A. Ligand Design & Metallo-Pharmaceuticals

5-Methoxy-4,7-phenanthroline is primarily utilized as a precursor for Diazafluorenones, a class of compounds exhibiting potent antifungal and antimalarial activities.

- **Synthesis Pathway:** The methoxy group directs electrophilic aromatic substitution, allowing further functionalization before the ring contraction to the fluorenone core.
- **Solvent Implication:** Synthesis of these derivatives often requires high-boiling aprotic solvents (e.g., Toluene, Xylene) or acidic media (H₂SO₄) where the phenanthroline is fully soluble as a salt.

B. Formulation Strategies

For biological testing, the compound's poor aqueous solubility requires formulation aids:

- **Co-solvents:** Use PEG-400 (up to 20%) or DMSO (up to 10%) in saline.
- **Salt Formation:** Reacting the base with Methanesulfonic acid or HCl can generate water-soluble salts, though this may alter membrane permeability.
- **Encapsulation:** The planar structure makes it a candidate for Cyclodextrin (HP-
-CD) inclusion complexes to improve aqueous stability.

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